An In-Depth Technical Guide to 2-Cyclopropylmorpholine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*2-Cyclopropylmorpholine*
CAS No.:	*1063734-79-1*
Cat. No.:	*B1424871*

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Introduction: The Strategic Importance of the Cyclopropyl and Morpholine Scaffolds in Medicinal Chemistry

In the landscape of modern drug discovery, the strategic incorporation of specific structural motifs can profoundly influence the pharmacokinetic and pharmacodynamic properties of a lead compound. Among these, the cyclopropyl and morpholine moieties have emerged as privileged scaffolds, each imparting unique and advantageous characteristics. This technical guide provides a comprehensive overview of **2-Cyclopropylmorpholine**, a molecule that synergistically combines these two valuable functionalities.

The cyclopropyl group, a three-membered carbocycle, is increasingly utilized in medicinal chemistry to enhance metabolic stability, improve potency, and modulate the conformational rigidity of drug candidates.[1] Its compact and strained ring system can act as a bioisostere for

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various functional groups, offering a tool to fine-tune the electronic and steric properties of a molecule. The morpholine heterocycle is a common feature in numerous approved drugs, valued for its ability to improve aqueous solubility, act as a hydrogen bond acceptor, and introduce a basic center, all of which can enhance a compound's drug-like properties.[2]

This guide will delve into the essential chemical identifiers, a proposed synthetic pathway, and the predicted analytical and spectroscopic characteristics of **2-Cyclopropylmorpholine**, providing a foundational resource for its application in research and development.

Core Identifiers of 2-Cyclopropylmorpholine

A clear and unambiguous identification of a chemical entity is paramount for scientific communication and reproducibility. The following table summarizes the key identifiers for **2-Cyclopropylmorpholine**.

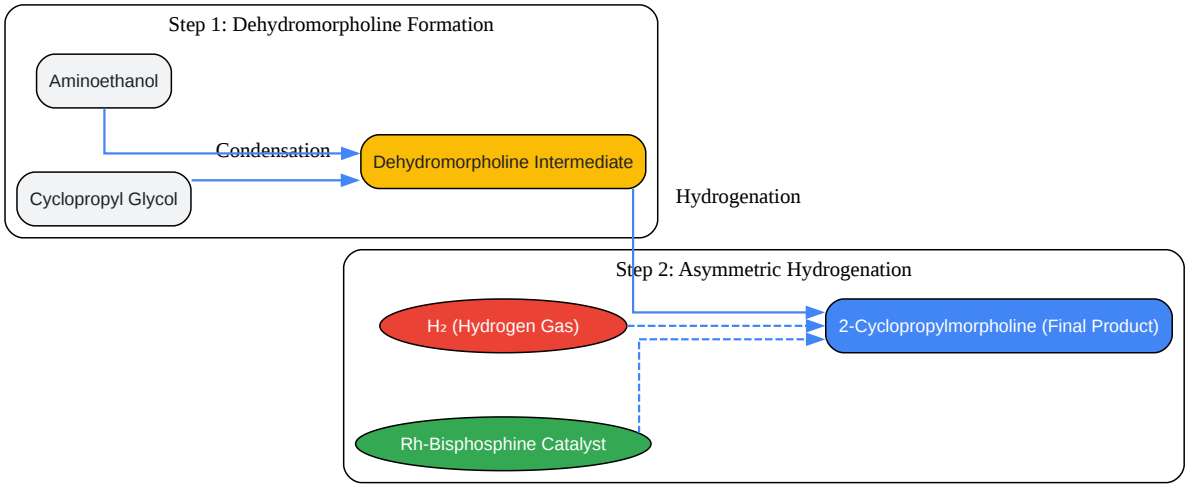
Identifier	Value	Source(s)
CAS Number	1063734-79-1	[3]
Molecular Formula	$C_7H_{13}NO$	[3]
Molecular Weight	127.19 g/mol	[3]
IUPAC Name	2-cyclopropylmorpholine	
Canonical SMILES	C1CC1C2CNCCO2	

Proposed Synthesis of 2-Cyclopropylmorpholine

While a specific, detailed experimental protocol for the synthesis of **2-Cyclopropylmorpholine** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be devised based on established methodologies for the preparation of 2-substituted morpholines.[4][5][6] A common and effective approach involves the asymmetric hydrogenation of a dehydromorpholine precursor, which can be synthesized from readily available starting materials.[5][7]

Synthetic Workflow Diagram

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Caption: Proposed two-step synthesis of **2-Cyclopropylmorpholine**.

Detailed Experimental Protocol (Hypothetical)

Step 1: Synthesis of the Dehydromorpholine Intermediate

- Reaction Setup: To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add cyclopropyl glycol (1.0 eq), aminoethanol (1.0 eq), and a suitable solvent such as toluene.
- Condensation: Heat the reaction mixture to reflux. The water formed during the condensation will be azeotropically removed and collected in the Dean-Stark trap.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting materials are consumed.

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- Workup: Upon completion, cool the reaction mixture to room temperature and remove the toluene under reduced pressure. The crude dehydromorpholine intermediate may be purified by vacuum distillation or used directly in the next step.

Step 2: Asymmetric Hydrogenation to **2-Cyclopropylmorpholine**

- Catalyst Preparation: In a separate flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the dehydromorpholine intermediate in a degassed solvent such as methanol or ethanol. Add a chiral rhodium-bisphosphine catalyst (e.g., $Rh(COD)_2(BF_4)$ with a suitable chiral ligand).
- Hydrogenation: Transfer the solution to a high-pressure reactor. Purge the reactor with hydrogen gas several times before pressurizing to the desired pressure (typically 1-50 atm).
- Reaction: Stir the reaction mixture at room temperature or with gentle heating until the uptake of hydrogen ceases.
- Workup and Purification: Carefully vent the reactor and remove the solvent under reduced pressure. The crude **2-Cyclopropylmorpholine** can be purified by column chromatography on silica gel to yield the final product.

Spectroscopic and Physicochemical Characterization (Predicted)

The following sections detail the predicted spectroscopic and physicochemical properties of **2-Cyclopropylmorpholine**, based on the analysis of its structural components and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR chemical shifts for **2-Cyclopropylmorpholine** are summarized below.

^1H NMR Spectroscopy[8][9][10][11][12]

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Notes
Cyclopropyl CH	0.1 - 0.8	Multiplet	Highly shielded protons of the cyclopropyl ring.
Morpholine CH_2 (adjacent to O)	3.5 - 4.0	Multiplet	Deshielded due to the electronegative oxygen atom.
Morpholine CH_2 (adjacent to N)	2.5 - 3.0	Multiplet	Less deshielded compared to the protons adjacent to oxygen.
Morpholine CH (at C2)	2.8 - 3.2	Multiplet	Methine proton at the junction of the cyclopropyl and morpholine rings.
Morpholine NH	1.5 - 3.0	Broad Singlet	Chemical shift is dependent on solvent and concentration.

^{13}C NMR Spectroscopy[8][13][14]

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Carbon	Predicted Chemical Shift (δ, ppm)	Notes
Cyclopropyl CH_2	5 - 15	Highly shielded carbons of the cyclopropyl ring.
Cyclopropyl CH	10 - 20	Methine carbon of the cyclopropyl ring.
Morpholine C (adjacent to O)	65 - 75	Deshielded due to the electronegative oxygen atom.
Morpholine C (adjacent to N)	45 - 55	Less deshielded compared to the carbons adjacent to oxygen.
Morpholine C2	50 - 60	Carbon at the junction of the two rings.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The predicted characteristic IR absorption bands for **2-Cyclopropylmorpholine** are listed below.[15][16][17][18]

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch	3300 - 3500	Medium, broad
C-H Stretch (Cyclopropyl)	3000 - 3100	Medium
C-H Stretch (Aliphatic)	2850 - 3000	Strong
C-O Stretch	1050 - 1150	Strong
C-N Stretch	1020 - 1250	Medium

Mass Spectrometry (MS)

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Mass spectrometry is a powerful technique for determining the molecular weight and fragmentation pattern of a compound. The predicted mass spectral data for **2-Cyclopropylmorpholine** is outlined below.[19][20][21][22][23]

Ion	Predicted m/z	Notes
$[M]^+$	127	Molecular ion peak.
$[M-C_3H_5]^+$	86	Loss of the cyclopropyl group.
$[M-C_2H_4O]^+$	83	Fragmentation of the morpholine ring.
$[C_4H_8NO]^+$	86	A common fragment from the morpholine ring.

Applications in Drug Discovery and Development

The unique structural combination of a cyclopropyl group and a morpholine ring in **2-Cyclopropylmorpholine** makes it a highly attractive building block for the synthesis of novel drug candidates.

- Scaffold for Library Synthesis: **2-Cyclopropylmorpholine** can serve as a versatile scaffold for the generation of diverse chemical libraries. The secondary amine of the morpholine ring provides a convenient handle for the introduction of various substituents, allowing for the exploration of structure-activity relationships (SAR).

- Modulation of Physicochemical Properties: The incorporation of the **2-cyclopropylmorpholine** motif into a larger molecule can be a strategic approach to modulate its physicochemical properties. The morpholine moiety can enhance aqueous solubility and provide a basic handle for salt formation, while the cyclopropyl group can improve metabolic stability.

- Bioisosteric Replacement: The cyclopropyl group can be employed as a rigid bioisostere for other small alkyl groups or unsaturated moieties, offering a means to optimize the binding affinity and selectivity of a compound for its biological target.

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A patent application mentions the use of **2-cyclopropylmorpholine** in the synthesis of 3-substituted 2-amino-indole derivatives, which are being investigated for their therapeutic potential in conditions associated with the GPR43 receptor, such as diabetes, obesity, and inflammatory bowel disease.[1] This highlights the practical application of this compound in the development of new therapeutic agents.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **2-Cyclopropylmorpholine**. It is recommended to handle the compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

2-Cyclopropylmorpholine represents a valuable and strategically designed building block for medicinal chemistry and drug discovery. Its unique combination of a metabolically robust cyclopropyl group and a solubility-enhancing morpholine ring offers a powerful tool for the optimization of lead compounds. This technical guide has provided a comprehensive overview of its key identifiers, a plausible synthetic route, and predicted analytical data to facilitate its use in the research and development of novel therapeutics.

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